

# Technical Guide: Proper Disposal of Methyl 2-fluoro-3-(hydroxymethyl)benzoate

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## Compound of Interest

Compound Name: *Methyl 2-fluoro-3-(hydroxymethyl)benzoate*

Cat. No.: *B11906617*

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## Emergency Overview & Hazard Identification

Chemical Name: **Methyl 2-fluoro-3-(hydroxymethyl)benzoate** CAS Number: 1214324-64-7

Molecular Formula: C<sub>9</sub>H<sub>9</sub>FO<sub>3</sub> Synonyms: 2-Fluoro-3-hydroxymethyl-benzoic acid methyl ester[1][2][3][4][5][6][7]

Before initiating any disposal procedure, the operator must acknowledge the specific hazards associated with this compound. While often used as an intermediate in drug development, its functional groups (fluorinated aromatic, ester, benzyl alcohol) dictate specific handling protocols.

GHS Classification (Derived from Analogues):

- Signal Word:WARNING
- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[2][3][6]
- Skin/Eye Irritation: Category 2/2A (Causes skin and serious eye irritation).[3]

- STOT-SE: Category 3 (May cause respiratory irritation).[1][3]

## Waste Characterization & Segregation Strategy

Proper disposal begins with accurate characterization. This compound contains a fluorine atom, which technically classifies it as a Halogenated Organic compound in many strict regulatory frameworks (e.g., RCRA considerations for halogenated solvents, though this is a solid/liquid intermediate).

Critical Decision Matrix:

- Halogen Content: Yes (Fluorine).
- Water Solubility: Low (Hydrophobic ester).
- Reactivity: Avoid Strong Oxidizers (due to hydroxymethyl group) and Strong Bases (due to ester hydrolysis risk).

Table 1: Physical & Chemical Properties Relevant to Disposal

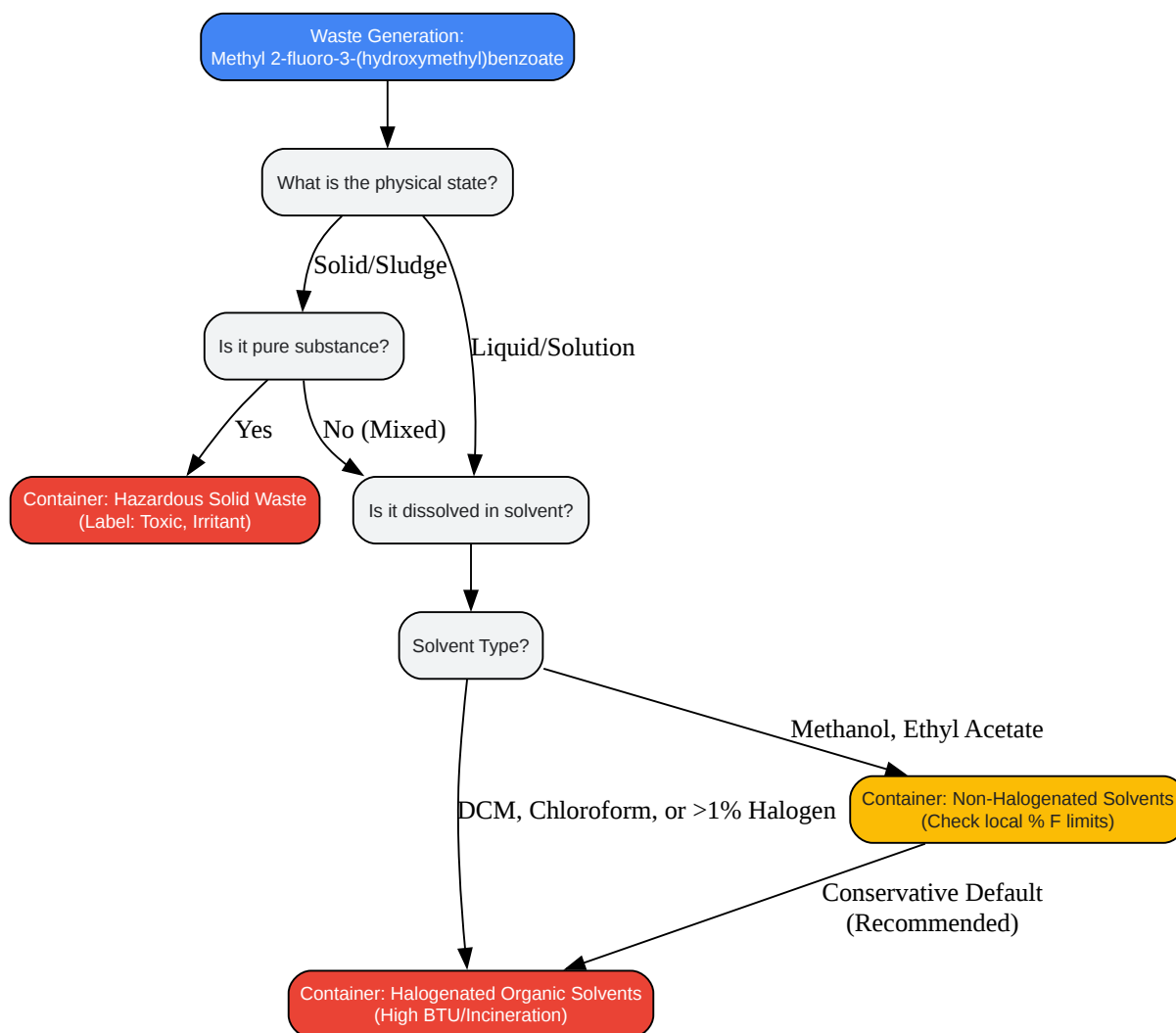
Property	Value/Description	Impact on Disposal
Physical State	<b>Solid or Viscous Liquid (Ambient)</b>	<b>Determines if "Solid Waste" or "Liquid Waste" stream is used.</b>
Flash Point	>110°C (Predicted)	Combustible but not Flammable.
Water Solubility	Negligible	DO NOT dispose of down the drain.[8]

| Halogenated? | Yes (Fluorine) | Segregate into Halogenated Waste streams to prevent contamination of fuel-blending streams. |

## Decision Logic for Waste Stream Selection

The following decision tree illustrates the logic for selecting the correct waste container. This prevents the common error of mixing fluorinated intermediates with non-halogenated bulk

solvents.



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Figure 1: Decision logic for segregating **Methyl 2-fluoro-3-(hydroxymethyl)benzoate** waste. Note that defaulting to the Halogenated stream is the safest protocol to avoid regulatory violations regarding halogen content in fuel blending.

## Step-by-Step Disposal Protocols

### Protocol A: Solid Waste (Pure Substance or Spill Debris)

Applicability: Expired pure chemicals, contaminated weighing boats, spill cleanup materials.

- PPE Requirement: Wear nitrile gloves, safety goggles, and a lab coat. If dust is present, use an N95 mask or work inside a fume hood.
- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar labeled "Hazardous Waste - Solid."
- Transfer:
  - Place the solid material directly into the container.
  - Do not dissolve in solvent solely for the purpose of disposal unless required by your facility's specific EHS rules (this increases waste volume unnecessarily).
- Labeling:
  - Chemical Name: "**Methyl 2-fluoro-3-(hydroxymethyl)benzoate**"
  - Hazards: Check "Toxic" and "Irritant."
  - Constituents: "100% **Methyl 2-fluoro-3-(hydroxymethyl)benzoate**."

### Protocol B: Liquid Waste (Reaction Mixtures or Mother Liquors)

Applicability: HPLC waste, reaction byproducts dissolved in solvents.

- Compatibility Check: Ensure the waste container does not contain strong oxidizers (e.g., Nitric acid, Peroxides) or strong bases (e.g., Sodium Hydroxide > 1M), as these can react with the alcohol or ester moieties.

- Stream Selection:
  - Preferred: Halogenated Organic Waste. Even though the solvent might be non-halogenated (e.g., Ethyl Acetate), the presence of the fluorinated solute often necessitates incineration parameters reserved for halogens.
- Transfer:
  - Use a funnel to prevent spills.
  - Leave 10% headspace in the container for thermal expansion.
- Labeling:
  - List all solvents (e.g., "95% Ethyl Acetate").
  - List the solute: "5% **Methyl 2-fluoro-3-(hydroxymethyl)benzoate.**"
  - Mark "Halogenated" if applicable.

## Spill Response Workflow

In the event of a laboratory spill, immediate action is required to prevent exposure and environmental contamination.



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Figure 2: Operational workflow for managing a spill of **Methyl 2-fluoro-3-(hydroxymethyl)benzoate.**

### Spill Cleanup Details:

- Solids: Gently sweep into a dustpan to avoid generating dust. Do not use a vacuum cleaner unless it is HEPA-filtered and rated for hazardous chemicals.

- Liquids: Absorb with vermiculite, sand, or commercial spill pads.
- Decontamination: Wipe the surface with a soap and water solution.[3][4] The compound is an ester and will eventually hydrolyze/dissolve with surfactant assistance.

## Regulatory Compliance & Transport

- US EPA (RCRA): This specific chemical is not a "P-listed" or "U-listed" waste by specific name. However, it must be characterized by the generator. If it exhibits toxicity (via TCLP) or ignitability (if in solvent), it carries those codes. Default Classification: Hazardous Waste (due to toxicity/irritant properties).
- Drain Disposal: STRICTLY PROHIBITED. The fluorinated nature and low water solubility pose risks to aquatic life and wastewater treatment bacteria.

## References

- Yale Environmental Health & Safety. (2025). Management of Hazardous Waste Procedure. Retrieved from [\[Link\]](#)
- University of Wisconsin-Madison. (2022). Appendix A: Disposal Procedures by Chemical. Retrieved from [\[Link\]](#)

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- 1. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 2. [fr.cpachem.com](https://fr.cpachem.com) [[fr.cpachem.com](https://fr.cpachem.com)]
- 3. [chemscene.com](https://chemscene.com) [[chemscene.com](https://chemscene.com)]
- 4. [chemicalbook.com](https://chemicalbook.com) [[chemicalbook.com](https://chemicalbook.com)]
- 5. [multimedia.3m.com](https://multimedia.3m.com) [[multimedia.3m.com](https://multimedia.3m.com)]

- [6. tcichemicals.com](https://www.tcichemicals.com) [tcichemicals.com]
- [7. fishersci.com](https://www.fishersci.com) [fishersci.com]
- [8. durhamtech.edu](https://www.durhamtech.edu) [durhamtech.edu]
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